

An In-depth Technical Guide to Strontium Phosphate: Properties, Synthesis, and Biomedical Applications

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Compound of Interest

Compound Name: *Strontium phosphate*

Cat. No.: *B085154*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **strontium phosphate**, a versatile inorganic compound with significant and expanding applications in the biomedical field, particularly in bone regeneration and drug delivery. This document details the chemical and physical properties of various forms of **strontium phosphate**, outlines key synthesis methodologies, and explores its biological interactions and therapeutic potential.

Chemical and Physical Properties of Strontium Phosphates

Strontium combines with phosphate ions to form several distinct compounds, each with unique characteristics. The three most common forms are tristrontium diphosphate (commonly referred to as **strontium phosphate**), strontium hydrogen phosphate, and strontium pyrophosphate. Their key properties are summarized below for easy comparison.

Property	Strontium Phosphate	Strontium Hydrogen Phosphate	Strontium Pyrophosphate
CAS Number	7446-28-8[1][2][3]	13450-99-2[4][5]	13812-81-2[6]
Chemical Formula	$\text{Sr}_3(\text{PO}_4)_2$ [2][3]	SrHPO_4 [4][5]	$\text{Sr}_2\text{P}_2\text{O}_7$ [6]
Molecular Weight	452.80 g/mol	183.60 g/mol [4][5]	349.18 g/mol [6]
Appearance	White crystalline solid/powder[1][2]	White powder[4][5]	White powder[6]
Melting Point	>380 °C[3]	>400 °C[4][5]	>380 °C
Density	4.53 g/cm ³	3.54 g/cm ³ [4]	3.66 g/cm ³
Crystal Structure	Trigonal (R-3m space group)[6][7]	Orthorhombic (Pbca space group) and Triclinic (P-1 space group) polymorphs exist.	Orthorhombic (Pnma space group) and Tetragonal polymorphs exist.[8]
Solubility in Water	Insoluble[2]	Slightly soluble	Insoluble

Synthesis of Strontium Phosphates: Experimental Protocols

The synthesis of **strontium phosphates** can be achieved through several methods, with wet chemical precipitation and solid-state reactions being the most common. The chosen method can influence the crystallinity, morphology, and purity of the final product.

Wet Chemical Precipitation for Strontium Hydrogen Phosphate (SrHPO_4)

This method is widely used for its simplicity and control over particle size at relatively low temperatures.

Protocol:

- Precursor Preparation: Prepare a 1 M aqueous solution of a soluble strontium salt, such as strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$), and a 1 M aqueous solution of diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$).
- Precipitation: Heat the strontium chloride solution to the desired temperature. For the α -form, a temperature of 40°C or higher is recommended, while the β -form is favored at temperatures below 25°C.^[7]
- Reaction: Slowly add the diammonium hydrogen phosphate solution to the heated strontium chloride solution under constant agitation. Maintaining a pH between 3 and 5 is crucial until the equivalence point is neared.^[7]
- Aging: Allow the resulting precipitate to age in the mother liquor for a specified period (e.g., 24 hours) to ensure complete reaction and crystal growth.
- Washing and Filtration: Filter the precipitate and wash it several times with deionized water to remove by-products such as ammonium chloride.
- Drying: Dry the final product in an oven at a temperature up to approximately 300°C.^[7]

Solid-State Reaction for Strontium Pyrophosphate ($\text{Sr}_2\text{P}_2\text{O}_7$)

This high-temperature method is suitable for producing highly crystalline, thermally stable powders.

Protocol:

- Precursor Preparation: Stoichiometrically mix high-purity strontium carbonate (SrCO_3) and diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$) powders.
- Grinding: Thoroughly grind the precursor mixture in an agate mortar to ensure homogeneity.
- Calcination: Place the homogenized powder in an alumina crucible and heat it in a furnace. A typical heating profile involves a gradual ramp-up to a high temperature, such as 1100°C, followed by a dwell time of several hours to ensure complete reaction and crystallization.

- Cooling and Grinding: Allow the furnace to cool down to room temperature. The resulting product is then ground again to obtain a fine powder.

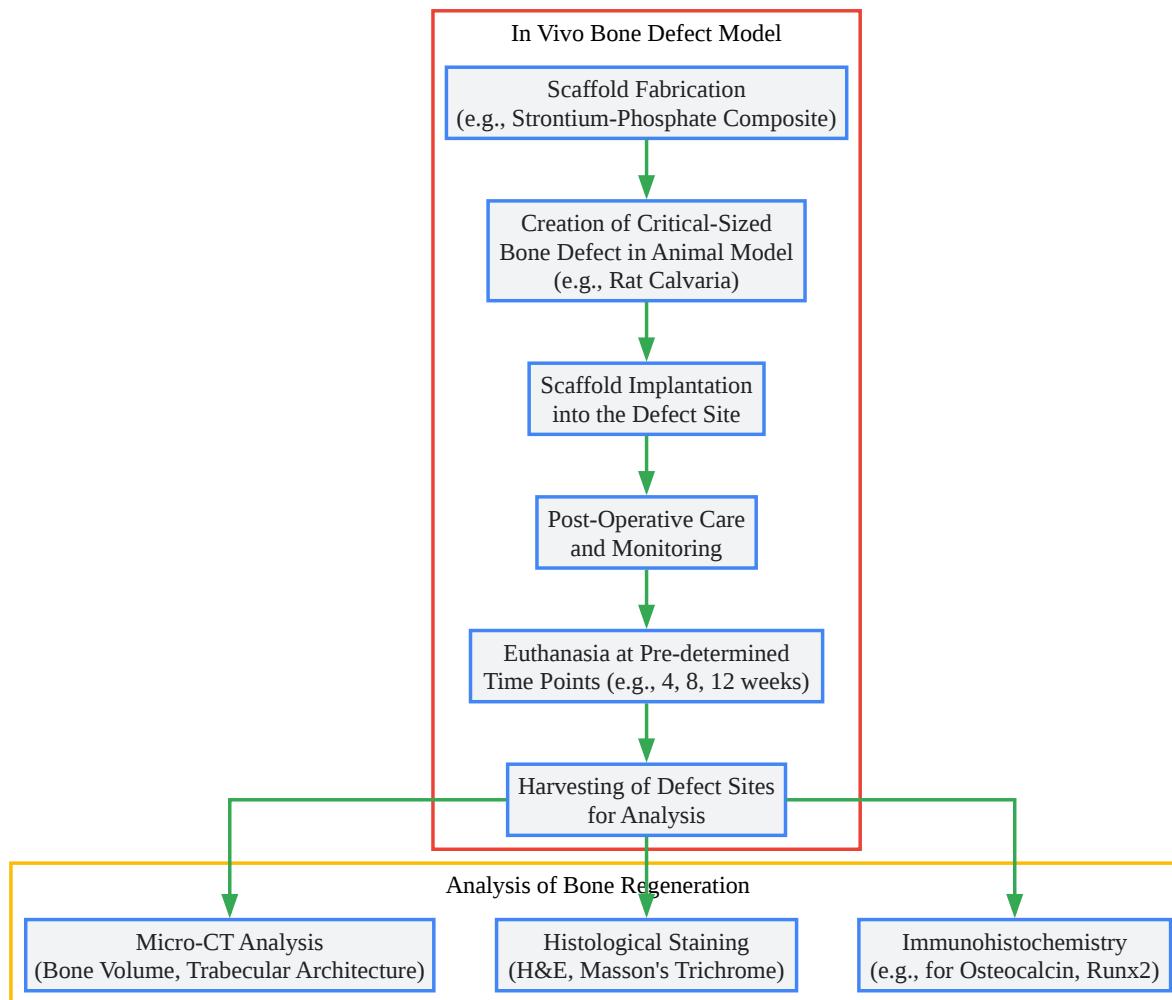
Biomedical Applications and Biological Interactions

Strontium-containing biomaterials, particularly **strontium phosphates**, are gaining significant attention for their therapeutic potential in bone tissue engineering and drug delivery.

Bone Regeneration

Strontium is known to have a dual effect on bone metabolism: it simultaneously stimulates bone formation by osteoblasts and inhibits bone resorption by osteoclasts. When incorporated into calcium phosphate-based scaffolds, strontium ions can be released locally at the site of a bone defect, promoting more efficient and robust healing.

An experimental workflow for evaluating the *in vivo* efficacy of a **strontium phosphate**-based scaffold for bone regeneration is depicted below.

[Click to download full resolution via product page](#)*In vivo experimental workflow for bone regeneration study.*

Drug Delivery

The porous structure of some forms of **strontium phosphate**, such as amorphous microspheres, makes them suitable as carriers for therapeutic agents. Their biocompatibility and biodegradability ensure that the carrier material does not elicit an adverse immune response and is safely cleared from the body.

A common application is the loading of antibiotics, like vancomycin, onto **strontium phosphate** microspheres to create a localized drug delivery system for treating bone infections (osteomyelitis).

Protocol for Vancomycin Loading:

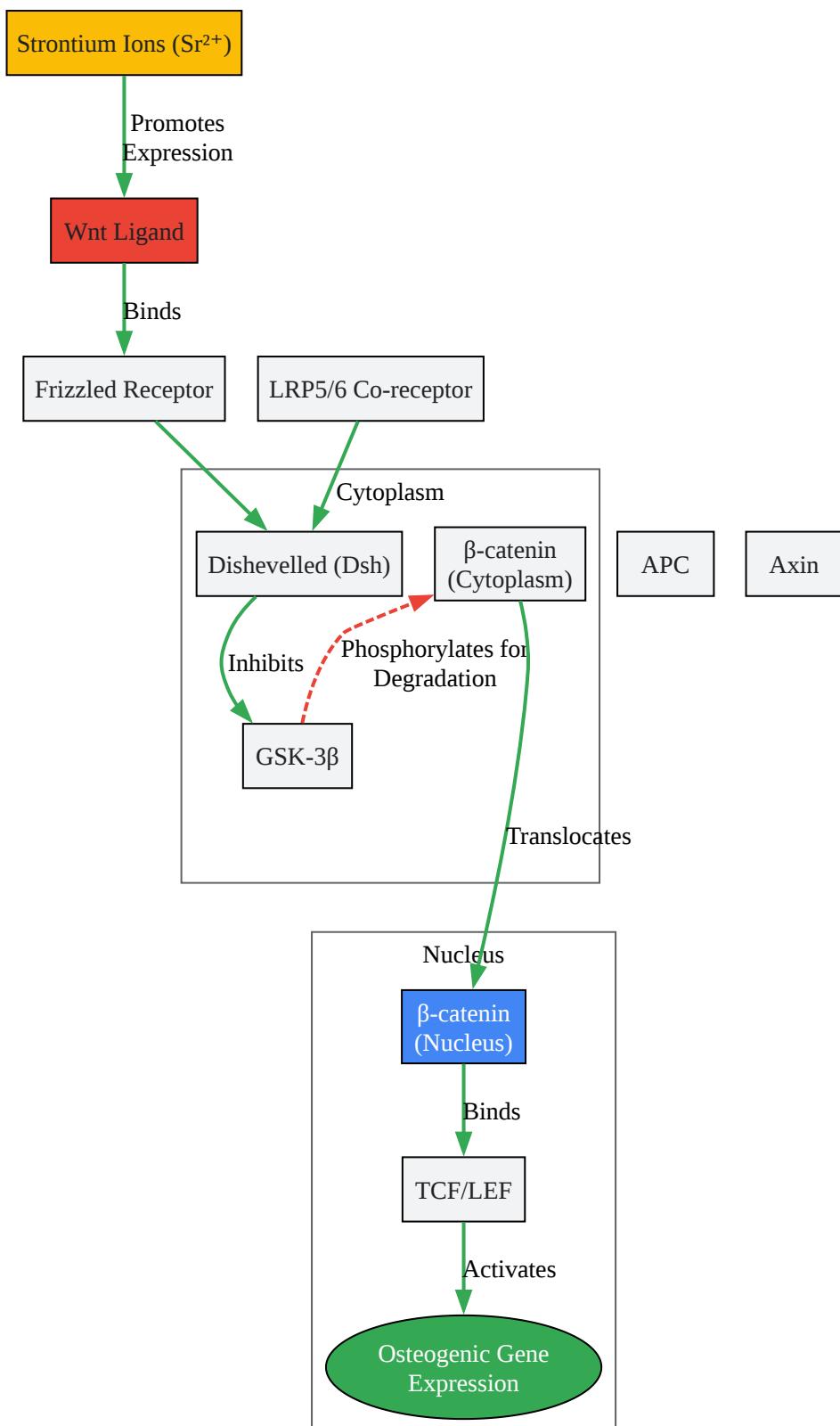
- Microsphere Preparation: Synthesize strontium-doped amorphous calcium phosphate porous microspheres, for instance, through a microwave-hydrothermal method.^[9]
- Vancomycin Solution: Prepare a solution of vancomycin hydrochloride in deionized water at a specific concentration (e.g., 1 mg/mL).
- Loading: Disperse a known mass of the **strontium phosphate** microspheres into the vancomycin solution.
- Incubation: Gently agitate the suspension at room temperature for an extended period (e.g., 24 hours) to allow for the diffusion and adsorption of vancomycin into the pores of the microspheres.
- Separation and Drying: Separate the vancomycin-loaded microspheres from the solution by centrifugation.
- Washing: Gently wash the loaded microspheres with deionized water to remove any loosely bound drug from the surface.
- Lyophilization: Freeze-dry the final product to obtain a stable, powdered form of the drug-loaded microspheres.

Signaling Pathways in Strontium-Mediated Osteogenesis

Strontium ions released from **strontium phosphate**-based biomaterials can influence key signaling pathways within mesenchymal stem cells and osteoblasts, thereby promoting their differentiation and bone-forming activity.

Wnt/β-catenin Signaling Pathway

The Wnt/β-catenin pathway is crucial for osteoblast differentiation. Strontium has been shown to activate this pathway, leading to the accumulation of β-catenin in the nucleus, where it acts as a transcriptional co-activator for osteogenic genes.[\[4\]](#)[\[10\]](#)

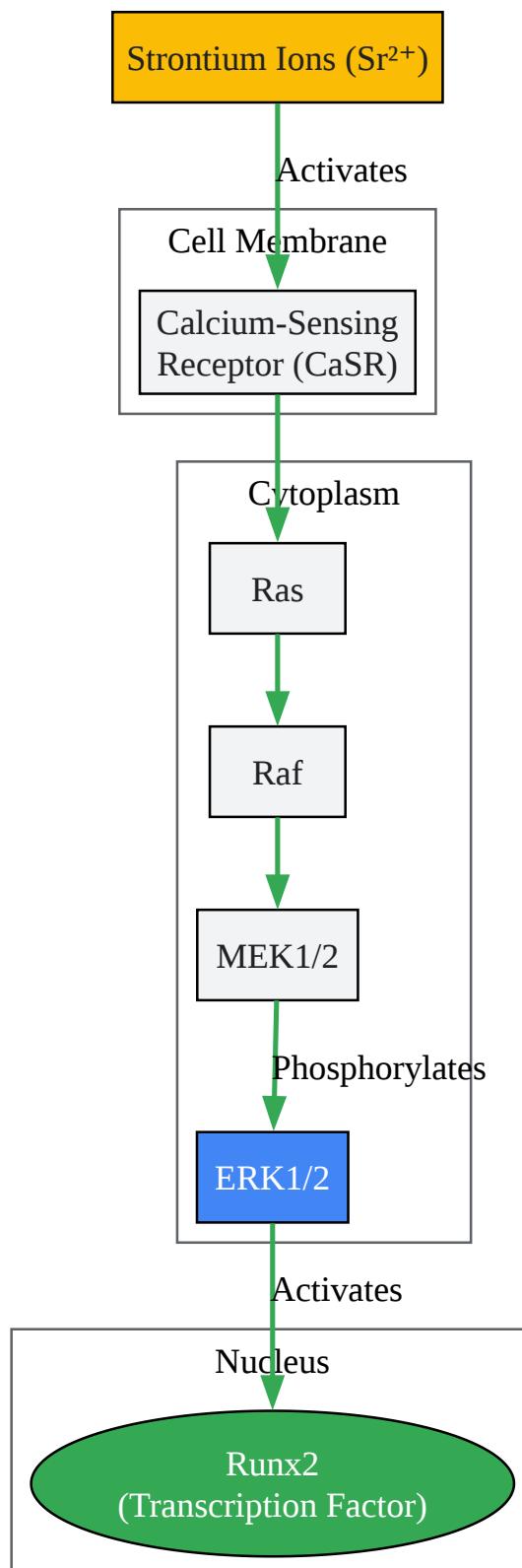


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Activation of the Wnt/β-catenin pathway by strontium.

ERK Signaling Pathway

The Extracellular signal-Regulated Kinase (ERK) pathway, a component of the MAPK signaling cascade, is also implicated in strontium-induced osteogenesis. Activation of this pathway can lead to the phosphorylation and activation of key transcription factors.

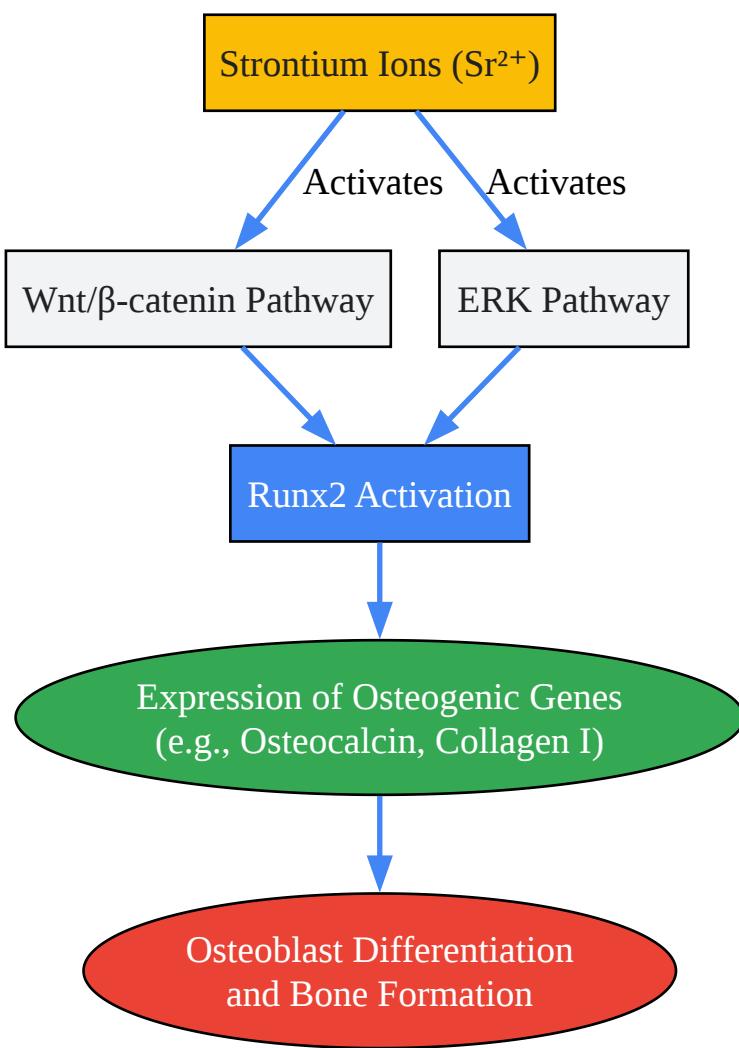


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Strontium-mediated activation of the ERK pathway.

Role of Runx2

Runt-related transcription factor 2 (Runx2) is a master regulator of osteoblast differentiation. The signaling pathways activated by strontium, including the Wnt/β-catenin and ERK pathways, converge on Runx2 to enhance its transcriptional activity, thereby promoting the expression of genes essential for bone matrix formation and mineralization.[\[2\]](#)[\[3\]](#)



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Convergence of signaling pathways on Runx2.

In conclusion, the various forms of **strontium phosphate** offer a versatile platform for the development of advanced biomaterials for bone regeneration and drug delivery. A thorough understanding of their chemical properties, synthesis methods, and biological interactions is

paramount for designing effective therapeutic strategies for a range of skeletal and other medical conditions.

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